

Neuraminidase-IN-15 stability in long-term experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neuraminidase-IN-15

Cat. No.: B12388071

[Get Quote](#)

Technical Support Center: Neuraminidase-IN-15

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **Neuraminidase-IN-15** in long-term experiments. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for powdered **Neuraminidase-IN-15**?

A1: For long-term stability, powdered **Neuraminidase-IN-15** should be stored at -20°C. For shorter periods, storage at 4°C is acceptable. The product is stable at room temperature for short durations, such as during shipping.

Q2: How should I prepare stock solutions of **Neuraminidase-IN-15**?

A2: It is recommended to reconstitute the lyophilized powder in double-distilled water or a suitable buffer. For longer storage, it is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Q3: What is the stability of **Neuraminidase-IN-15** in a reconstituted solution?

A3: After reconstitution, the enzyme solution is stable for several weeks when stored at 2°C to 8°C. For longer-term storage, it is recommended to freeze the solution.^[1]

Q4: What are the optimal pH conditions for **Neuraminidase-IN-15** activity and stability?

A4: The optimal pH for neuraminidase activity is generally between 5.0 and 6.0, depending on the buffer used. Specifically, in acetate buffer, the optimum is pH 5.0 to 5.1, and in phosphate buffer, it is pH 5.8 to 6.0.[1]

Q5: Are there any known inhibitors or substances that can affect the stability of **Neuraminidase-IN-15**?

A5: The activity of neuraminidase can be inhibited by iodoacetate, arsenite, Fe^{3+} , and Hg^{2+} ions. It can also be affected by atmospheric oxygen in the presence of heavy metals. N-acetylneuraminic acid acts as a competitive inhibitor.[1]

Q6: Can freeze-thaw cycles affect the stability and activity of **Neuraminidase-IN-15**?

A6: Repeated freeze-thaw cycles can negatively impact the stability and functional activity of neuraminidase enzymes by causing conformational changes.[2] It is recommended to store the reconstituted solution in single-use aliquots to minimize the number of freeze-thaw cycles.

Troubleshooting Guide

Issue 1: I am observing a significant loss of **Neuraminidase-IN-15** activity in my long-term experiment.

- Question: Have you been storing the reconstituted solution properly? Answer: Ensure the solution is stored at the recommended temperature (2-8°C for short-term and frozen for long-term). Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[1][2]
- Question: What is the pH of your experimental buffer? Answer: Verify that the pH of your buffer is within the optimal range for neuraminidase activity (pH 5.0-6.0).[1]
- Question: Are there any potential contaminating substances in your experiment? Answer: Be aware of inhibitors such as heavy metal ions (Fe^{3+} , Hg^{2+}), iodoacetate, and arsenite that can reduce enzyme activity.[1]

Issue 2: The physical appearance of my powdered **Neuraminidase-IN-15** has changed over time.

- Question: How has the powder been stored? Answer: Changes in color or texture could indicate degradation due to improper storage conditions, such as exposure to moisture or high temperatures. Ensure the powder is stored in a tightly sealed container at the recommended temperature.

Issue 3: I am seeing inconsistent results between different batches of **Neuraminidase-IN-15**.

- Question: Are you following the same protocol for reconstitution and storage for each batch? Answer: Minor variations in protocol can lead to differences in activity. Standardize your procedure for preparing and storing the inhibitor solution.
- Question: Have you performed a quality control check on the new batch? Answer: It is advisable to perform a simple activity assay to confirm the potency of a new batch before using it in extensive experiments.

Data on Neuraminidase Stability

The stability of neuraminidase enzymes is influenced by various factors. Below is a summary of stability data for neuraminidases under different conditions.

Condition	Observation	Source
Temperature	Loses approximately 50% of its activity after 24 hours at 37°C. [1]	[1]
N2 subtype is more thermostable than N1 or influenza B subtypes.[3][4]	[3][4]	
Freeze-Thaw Cycles	N1 subtype is the most resistant to freeze-thaw cycling.[3][4]	[3][4]
Freeze-thaw can induce a transition from a "closed" to an "open" conformation, reducing activity.[2]	[2]	
Detergents	Influenza B neuraminidase activity is the most resistant to detergents.[3][4]	[3][4]
Storage (Lyophilized)	Stable through the expiry date when stored at 2°C to 8°C.[1]	[1]
Storage (Reconstituted)	Stable for several weeks at 2°C to 8°C.[1]	[1]

Experimental Protocols

Protocol for Assessing Long-Term Stability of Neuraminidase-IN-15

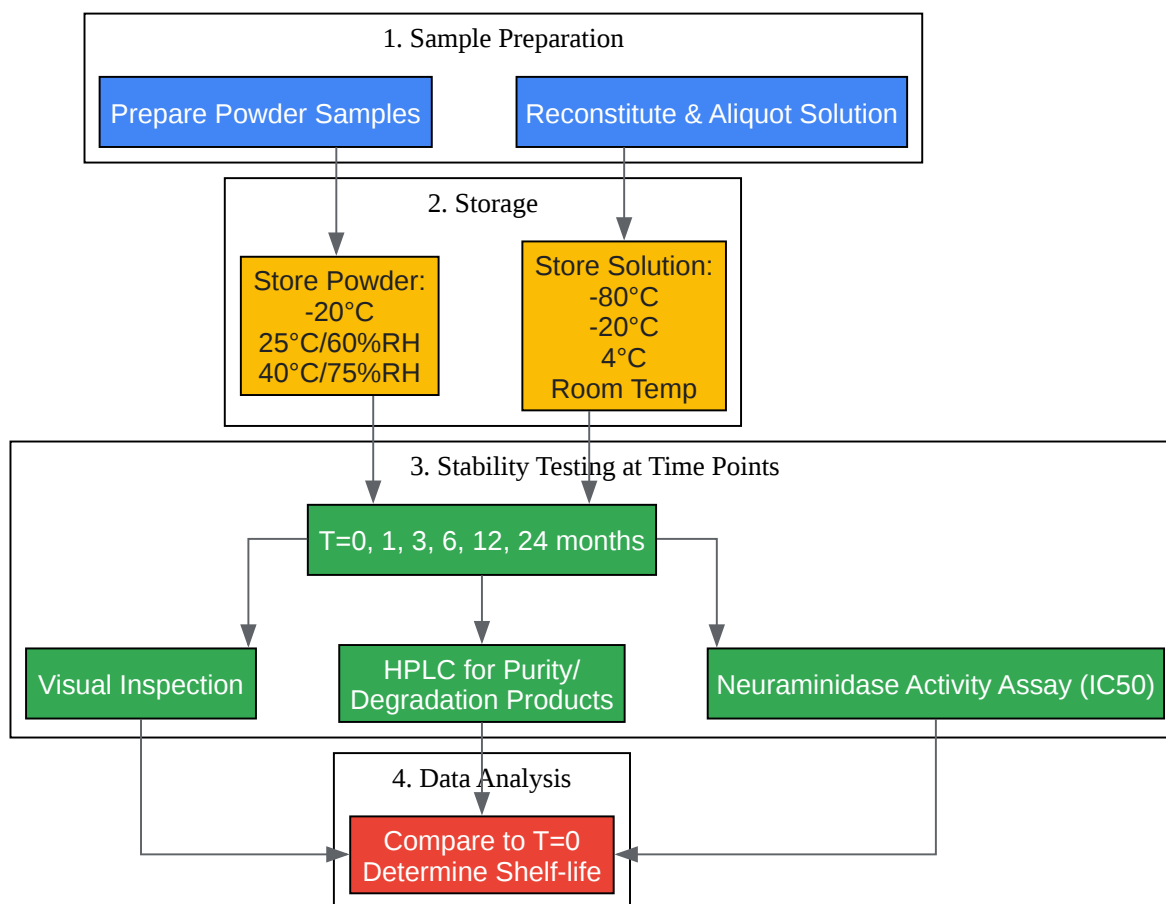
This protocol outlines a method for evaluating the stability of **Neuraminidase-IN-15** under various storage conditions over an extended period.

- Preparation of Samples:

- Reconstitute a batch of **Neuraminidase-IN-15** to a known concentration in a specified buffer (e.g., phosphate buffer, pH 6.0).
- Divide the stock solution into multiple aliquots for storage under different conditions.
- Retain a portion of the dry powder for stability testing under its recommended storage conditions.
- Storage Conditions:
 - Powder: Store at the recommended long-term (-20°C) and accelerated (e.g., 25°C/60% RH, 40°C/75% RH) conditions.
 - Solution: Store aliquots at various temperatures, including -80°C, -20°C, 4°C, and room temperature (as a stress condition).
- Time Points for Testing:
 - Establish a schedule for testing the stability at various time points (e.g., 0, 1, 3, 6, 12, 24 months).
- Analytical Methods:
 - Appearance: Visually inspect the powder and solutions for any changes in color, clarity, or for the presence of precipitates.
 - Purity: Assess the purity of the inhibitor using a suitable chromatographic method, such as HPLC, to detect any degradation products.
 - Potency (Activity Assay): Measure the inhibitory activity of the compound using a neuraminidase activity assay. A common method is a fluorometric assay using a substrate like 2'-(4-methylumbelliferyl)- α -D-N-acetylneuraminic acid (MUNANA).^{[5][6]} The IC₅₀ value should be determined at each time point.
- Data Analysis:
 - Compare the results from each time point to the initial (time 0) data.

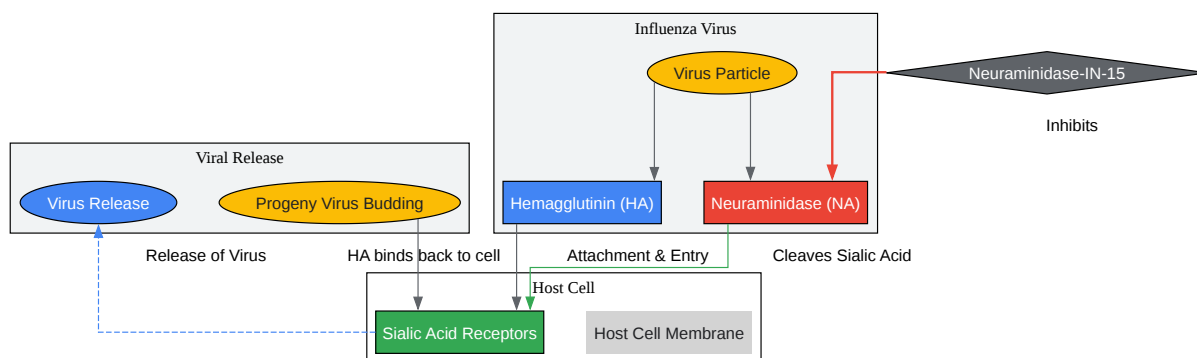
- A significant change is typically defined as a greater than 10% deviation from the initial values for purity and potency.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Long-Term Stability Testing of **Neuraminidase-IN-15**.



[Click to download full resolution via product page](#)

Caption: Role of Neuraminidase in Viral Release and Point of Inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
- 2. tandfonline.com [tandfonline.com]
- 3. researchgate.net [researchgate.net]
- 4. Stability of neuraminidase in inactivated influenza vaccines - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Neuraminidase activity provides a practical read-out for a high throughput influenza antiviral screening assay - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Optimisation of Neuraminidase Expression for Use in Drug Discovery by Using HEK293-6E Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Neuraminidase-IN-15 stability in long-term experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388071#neuraminidase-in-15-stability-in-long-term-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com